

Proper Disposal of SRI-37330: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: SRI-37330

Cat. No.: B12408043

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For researchers, scientists, and drug development professionals, ensuring the safe and compliant disposal of chemical reagents is a critical component of laboratory operations. This document provides essential guidance on the proper disposal procedures for **SRI-37330**, a small molecule inhibitor of thioredoxin-interacting protein (TXNIP).

As a halogenated organic compound, **SRI-37330** requires specific handling and disposal to mitigate potential environmental and safety risks. Adherence to these protocols is essential for maintaining a safe laboratory environment and ensuring regulatory compliance.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **SRI-37330** relevant to its handling and disposal is provided below.

Property	Value
Chemical Formula	C ₁₆ H ₁₉ F ₃ N ₄ O ₂ S
Molecular Weight	388.4 g/mol
Appearance	Solid
Solubility	Slightly soluble in acetonitrile and water. Soluble in DMSO and Ethanol.
CAS Number	2322245-42-9

Step-by-Step Disposal Procedures

Due to the presence of a trifluoromethyl group, **SRI-37330** is classified as a halogenated organic compound. All waste materials containing this compound must be disposed of as hazardous waste.

Solid SRI-37330 Waste

- **Collection:** Collect unadulterated, expired, or unwanted solid **SRI-37330** in a clearly labeled, sealed, and compatible waste container. The container should be designated for "Halogenated Organic Solid Waste."
- **Labeling:** The waste container must be labeled with "Hazardous Waste," the full chemical name "**SRI-37330**," and the approximate quantity.
- **Storage:** Store the waste container in a designated satellite accumulation area, away from incompatible materials.
- **Disposal:** Arrange for pickup and disposal by your institution's environmental health and safety (EHS) office or a licensed hazardous waste disposal contractor.

Solutions of SRI-37330

- **Waste Stream Segregation:** Solutions of **SRI-37330**, typically prepared in solvents like DMSO or ethanol, must be disposed of as "Halogenated Organic Liquid Waste." Do not mix with non-halogenated waste streams.

- **Collection:** Pour the waste solution into a designated, leak-proof, and compatible container with a secure screw-top cap. The container should be specifically for halogenated organic liquid waste.
- **Labeling:** Clearly label the container with "Hazardous Waste," the names and approximate percentages of all constituents (e.g., "**SRI-37330** in DMSO, ~10mM"), and the appropriate hazard pictograms.
- **Storage:** Store the liquid waste container in secondary containment within a designated satellite accumulation area.
- **Disposal:** Contact your institution's EHS office for collection and disposal.

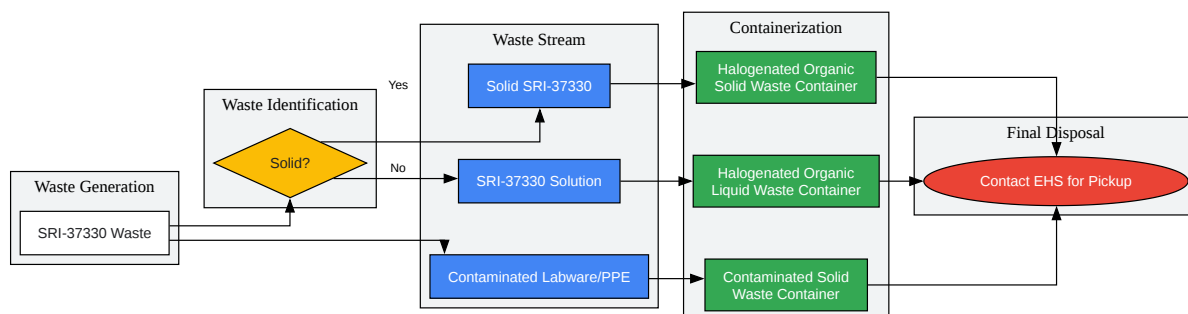
Contaminated Labware and Personal Protective Equipment (PPE)

- **Solid Waste:** Items such as gloves, weighing paper, and pipette tips that are contaminated with **SRI-37330** should be collected in a designated "Halogenated Contaminated Solid Waste" container.
- **Glassware:** Empty glassware that has contained **SRI-37330** should be triple-rinsed with a suitable solvent (e.g., ethanol). The rinsate must be collected and disposed of as halogenated organic liquid waste. After thorough rinsing, the glassware can typically be washed and reused or disposed of as non-hazardous waste, in accordance with institutional policies.
- **Sharps:** Needles and other sharps contaminated with **SRI-37330** must be disposed of in a designated sharps container for hazardous chemical waste.

Important Note: Never dispose of **SRI-37330** or its solutions down the drain. Always consult your institution's specific chemical hygiene plan and waste disposal guidelines.

Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **SRI-37330** waste.



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Caption: Disposal workflow for **SRI-37330** waste.

- To cite this document: BenchChem. [Proper Disposal of SRI-37330: A Guide for Laboratory Professionals]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b12408043/docs#proper-disposal-of-sri-37330-a-guide-for-laboratory-professionals\]](https://www.benchchem.com/product/b12408043/docs#proper-disposal-of-sri-37330-a-guide-for-laboratory-professionals)

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